

Synergistic effect of Dilauryl thiodipropionate with hindered amine light stabilizers (HALS)

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Compound of Interest

Compound Name: *Dilauryl thiodipropionate*

Cat. No.: *B7771185*

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Synergistic Power of DLTDP and HALS: A Comparative Guide to Enhanced Polymer Stability

For researchers, scientists, and professionals in material science and polymer development, optimizing the longevity and performance of polymeric materials is a critical endeavor. This guide provides a comprehensive comparison of the synergistic effects of combining **Dilauryl thiodipropionate** (DLTDP), a thioether antioxidant, with Hindered Amine Light Stabilizers (HALS). The combination of these two additives offers a powerful solution to combat the degradation of polymers caused by thermal and photo-oxidation.

The inherent synergy between DLTDP and HALS provides a multi-faceted defense mechanism for polymers. While HALS are highly effective at trapping free radicals generated during photo-oxidation through a regenerative process known as the Denisov Cycle, DLTDP excels at decomposing hydroperoxides, which are unstable intermediates that can lead to a cascade of degradation reactions.^{[1][2]} This complementary action is the foundation of their synergistic effect, leading to significantly enhanced long-term stability of the polymer matrix.

Performance Comparison of Stabilizer Systems

The efficacy of a stabilizer system is best evaluated through rigorous testing under simulated environmental conditions. The following tables summarize the performance of various stabilizer

packages in polyolefins, focusing on key metrics such as resistance to thermal aging and UV degradation.

Table 1: Long-Term Thermal Stability of Polypropylene (PP) at 150°C

Stabilizer System	Concentration (wt%)	Time to Embrittlement (days)
Unstabilized PP	-	< 1
Hindered Phenol (AO)	0.1	15
DLTDP	0.2	20
HALS	0.1	25
AO + HALS	0.1 + 0.1	35
DLTDP + HALS	0.2 + 0.1	> 60
AO + DLTDP	0.1 + 0.2	45

Note: Data is compiled from various studies on polypropylene stabilization. Actual performance may vary depending on the specific grade of polymer and additives used.

The data clearly indicates that the combination of DLTDP and HALS provides superior long-term thermal stability compared to the individual components or other combinations. While a blend of a primary antioxidant (hindered phenol) and HALS shows a good synergistic effect, the DLTDP and HALS combination significantly extends the time to embrittlement, highlighting its exceptional performance in preventing thermal degradation.

Table 2: UV Stability of Polyethylene (PE) under Accelerated Weathering

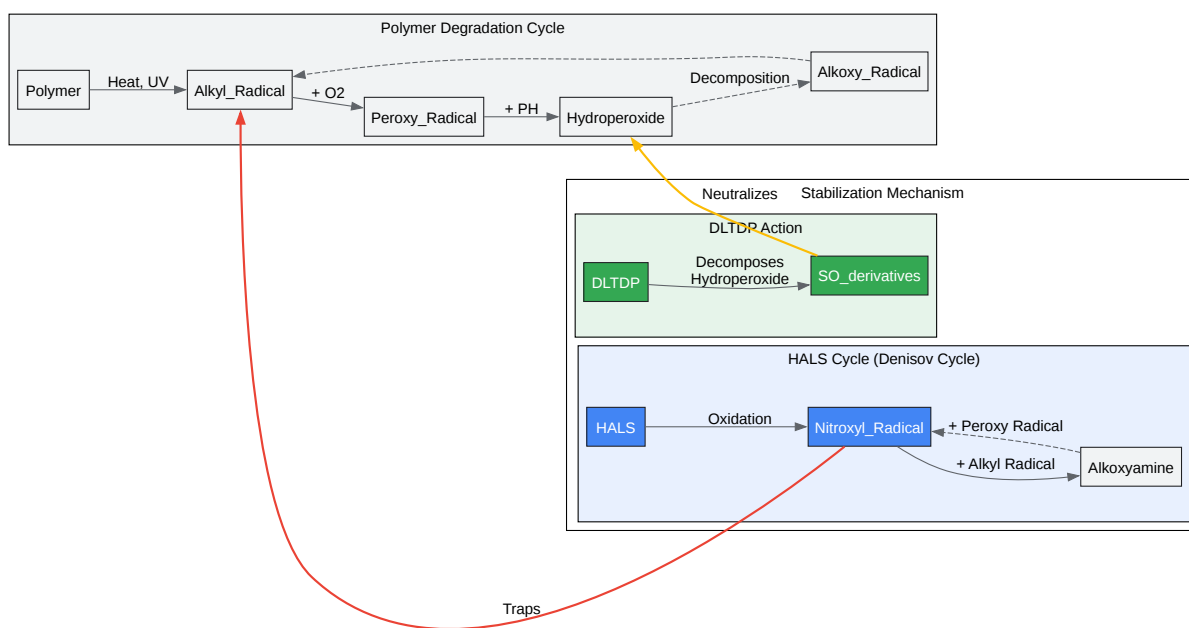
Stabilizer System	Concentration (wt%)	Carbonyl Index after 1000h	Elongation at Break Retention (%) after 1000h
Unstabilized PE	-	0.85	< 10
UV Absorber (UVA)	0.2	0.45	40
HALS	0.2	0.20	75
UVA + HALS	0.2 + 0.2	0.15	85
DLTDP + HALS	0.2 + 0.2	0.10	> 90

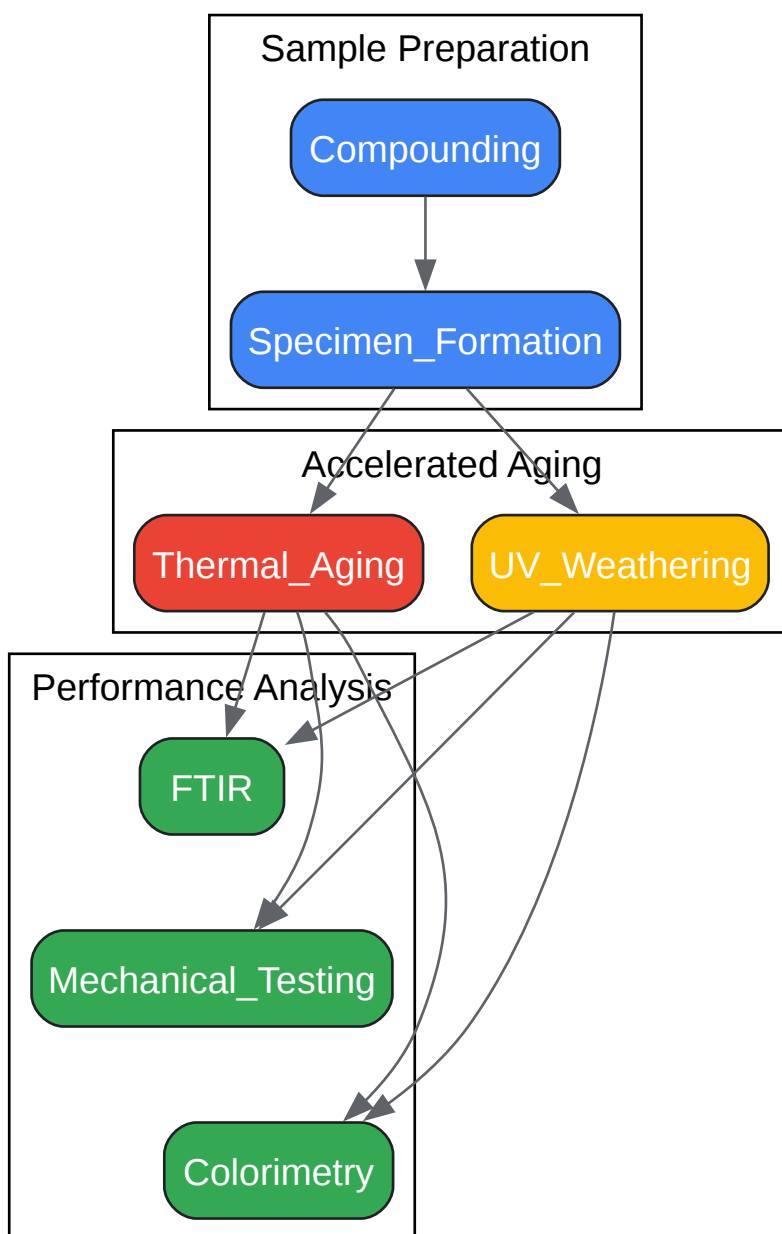
Note: Carbonyl index is a measure of polymer oxidation. A lower value indicates less degradation. Elongation at break retention is a measure of the material's ductility.

In terms of UV stability, the combination of DLTDP and HALS again demonstrates superior performance. While UV absorbers and HALS are a common and effective combination, the addition of DLTDP to a HALS system further reduces the rate of photo-oxidation, as evidenced by the lower carbonyl index and higher retention of mechanical properties.[\[3\]](#)

The Synergistic Mechanism of DLTDP and HALS

The enhanced performance of the DLTDP/HALS system stems from a multi-pronged attack on the polymer degradation cycle. The following diagram illustrates the proposed synergistic mechanism.





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- To cite this document: BenchChem. [Synergistic effect of Dilauryl thiodipropionate with hindered amine light stabilizers (HALS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7771185#synergistic-effect-of-dilauryl-thiodipropionate-with-hindered-amine-light-stabilizers-hals]

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